

1-Ethylpiperazine molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Ethylpiperazine**

Cat. No.: **B041427**

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1-Ethylpiperazine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of **1-Ethylpiperazine**, a key building block in synthetic chemistry. This document outlines its fundamental molecular properties and illustrates its structure, serving as a foundational resource for professionals in research and development.

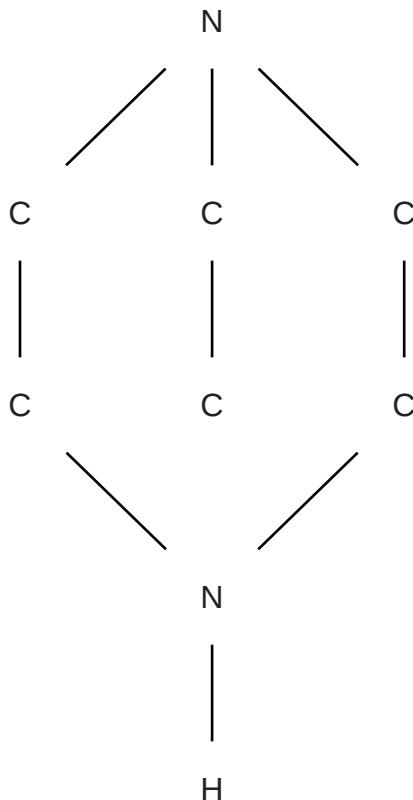
Core Molecular Data

The fundamental quantitative properties of **1-Ethylpiperazine** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C6H14N2	[1] [2] [3] [4]
Molecular Weight	114.19 g/mol	[1] [2] [3] [5]
IUPAC Name	1-ethylpiperazine	[2]
CAS Number	5308-25-8	[1] [2] [4] [6]

Chemical Structure

1-Ethylpiperazine is a cyclic organic compound, specifically a derivative of piperazine.[1] Its structure consists of a six-membered ring containing two nitrogen atoms at opposite positions, with an ethyl group attached to one of the nitrogen atoms.[1]



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Caption: Chemical structure of **1-Ethylpiperazine**.

Applications in Synthesis

1-Ethylpiperazine is a versatile intermediate in various chemical syntheses.[1] It is notably used in the preparation of active pharmaceutical ingredients (APIs).[7][8] Specifically, it serves as a precursor in the synthesis of compounds used in veterinary medicine, such as ciprofloxacin ethyl.[3] Its utility also extends to the creation of dyes and as a component in the synthesis of more complex molecules like 2-(5-((4-ethylpiperazin-1-yl)sulfonyl)-2-methoxyphenyl)-1H-benzo[d]imidazole hydrochloride.[3]

Experimental Protocols and Signaling Pathways

As a fundamental chemical building block, **1-Ethylpiperazine** itself is not typically associated with specific biological signaling pathways. Its role is primarily as a reactant in the synthesis of larger, often biologically active, molecules.

Detailed experimental protocols for the synthesis or use of **1-Ethylpiperazine** are specific to the desired final product and are generally proprietary or published within the context of the synthesis of a particular compound. Standard laboratory procedures for handling amines, considering safety precautions for a flammable, corrosive, and irritant liquid, should be followed.[2][4]

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References

- 1. CAS 5308-25-8: 1-Ethylpiperazine | CymitQuimica [cymitquimica.com]
- 2. 1-Ethylpiperazine | C6H14N2 | CID 79196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Ethylpiperazine | 5308-25-8 [chemicalbook.com]
- 4. 1-Ethylpiperazine - Shandong Biotech [shandongbiotech.com]
- 5. 1-乙基哌嗪 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. N-Ethylpiperazine [webbook.nist.gov]
- 7. guidechem.com [guidechem.com]
- 8. 1-Ethylpiperazine Dealer and Distributor | 1-Ethylpiperazine Supplier | 1-Ethylpiperazine Stockist | 1-Ethylpiperazine Importers [multichemindia.com]
- To cite this document: BenchChem. [1-Ethylpiperazine molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b041427#1-ethylpiperazine-molecular-formula-and-weight\]](https://www.benchchem.com/product/b041427#1-ethylpiperazine-molecular-formula-and-weight)

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